

Essential Safety and Operational Guide for 2-Ethynylaniline

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Compound of Interest

Compound Name: **2-Ethynylaniline**

Cat. No.: **B1227618**

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-ethynylaniline** (CAS No. 52670-38-9) in a laboratory setting. The information is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risks.

Hazard Identification and Safety Summary

2-Ethynylaniline is classified as a toxic and irritating substance.[\[1\]](#) It is harmful if ingested, inhaled, or absorbed through the skin.[\[1\]](#) Exposure can lead to irritation of the skin, eyes, and respiratory system.[\[1\]](#)[\[2\]](#) In high concentrations, it may cause methemoglobinemia, a condition that reduces the blood's ability to carry oxygen.[\[1\]](#)

GHS Hazard Statements:

- H315: Causes skin irritation.[\[2\]](#)
- H319: Causes serious eye irritation.[\[2\]](#)
- H335: May cause respiratory irritation.[\[2\]](#)

Physical and Chemical Properties

A summary of the key physical and chemical properties of **2-ethynylaniline** is provided in the table below for quick reference.

Property	Value
CAS Number	52670-38-9
Molecular Formula	C ₈ H ₇ N
Molecular Weight	117.15 g/mol
Appearance	Colorless liquid ^[3]
Boiling Point	229-230 °C ^{[3][4]}
Melting Point	87-88 °C ^[3]
Density	1.030 g/mL at 25 °C ^[4]
Flash Point	85 °C / 185 °F ^{[5][6]} or 98.3 °C / 208.9 °F (closed cup) ^[4]
Solubility	Insoluble in water ^{[5][6]}
Oral LD50 (Rat)	1260 mg/kg ^[5]

Operational and Safety Protocols

Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is mandatory when handling **2-ethynylaniline** to prevent exposure.

- Eye and Face Protection: Wear chemical safety goggles or glasses with side-shields that conform to EN166 (EU) or NIOSH (US) standards.^[3] A face shield may be necessary for tasks with a risk of splashing.^[1]
- Skin Protection:
 - Gloves: Wear appropriate chemical-resistant gloves (e.g., Butyl rubber, Viton™).^[7] Inspect gloves before use and use proper removal techniques to avoid skin contact.^[3]
 - Clothing: Wear a lab coat or chemical-resistant apron.^[7] For greater protection, impervious clothing may be required depending on the concentration and amount of the substance being handled.^[3]

- Respiratory Protection: All handling should be conducted in a well-ventilated area, preferably within a chemical fume hood.[1][6] If exposure limits are likely to be exceeded, a NIOSH-approved respirator with an appropriate filter (e.g., type ABEK) is required.[3]

Handling and Storage

- Handling:
 - Always handle **2-ethynylaniline** in a well-ventilated area or a chemical fume hood to minimize inhalation.[1]
 - Avoid direct contact with skin, eyes, and clothing.[1]
 - Wash hands thoroughly after handling, and before eating, drinking, or smoking.[1][3]
 - Ground and bond containers when transferring material to prevent static discharge.[5]
- Storage:
 - Store in a cool, dry, dark, and well-ventilated area.[1][3][5]
 - Keep containers tightly closed to prevent leakage.[1][3] If a container is opened, it must be carefully resealed and kept upright.[3]
 - Store away from all sources of ignition, as it is a combustible liquid.[1][5][6]
 - Keep away from incompatible substances such as strong oxidizing agents, acids, acid anhydrides, and acid chlorides.[1][5][6]

Emergency and Disposal Plans

First Aid Measures

Immediate medical attention is required for any exposure.

- Inhalation: Move the person to fresh air.[3] If breathing is difficult, give oxygen.[5] If not breathing, give artificial respiration.[3][6] Seek immediate medical attention.[6]

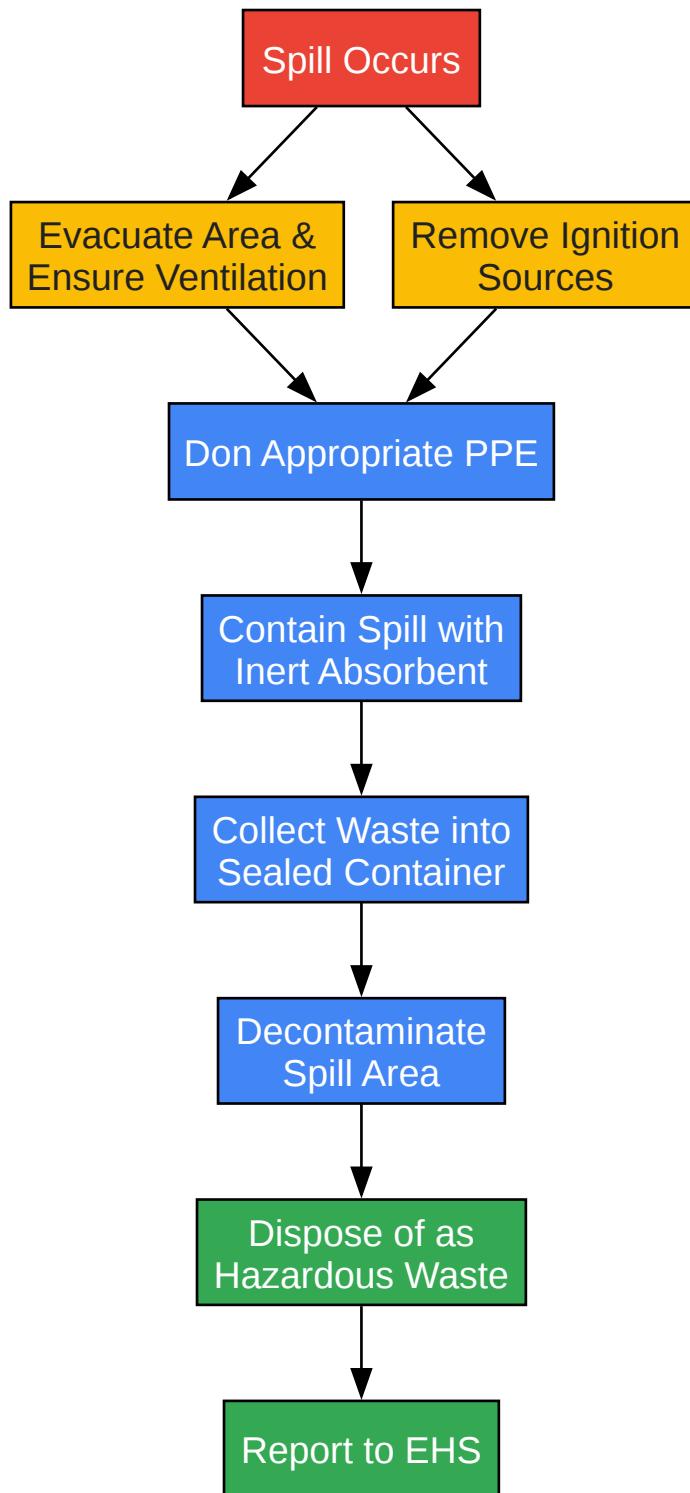
- Skin Contact: Immediately flush skin with plenty of soap and water for at least 15 minutes while removing all contaminated clothing and shoes.[5] Seek medical attention if irritation persists.[1]
- Eye Contact: Immediately rinse eyes cautiously with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do.[3] Seek immediate medical attention from an ophthalmologist.
- Ingestion: Do NOT induce vomiting.[6] If the victim is conscious and alert, give 2-4 cupfuls of water or milk.[5] Never give anything by mouth to an unconscious person.[3][5] Seek immediate medical attention.[5]

Spill Response Protocol

In the event of a spill, follow these steps to contain and clean the material safely.

- Evacuate and Ventilate: Immediately evacuate all non-essential personnel from the spill area.[3][7] Ensure the area is well-ventilated.[3][7]
- Remove Ignition Sources: Eliminate all sources of ignition from the area.[5][6]
- Containment: Use an inert absorbent material such as vermiculite, sand, or earth to contain the spill.[5][7] Do not use combustible materials like sawdust.[7] Prevent the spill from entering drains.[3]
- Collection: Carefully collect the absorbed material into a suitable, labeled, and sealed container for hazardous waste.[3][7]
- Decontamination: Clean the affected area with a suitable cleaning agent and rinse thoroughly with water.[7] All cleaning materials must also be treated as hazardous waste.[7]
- Reporting: Report the spill to your institution's Environmental Health and Safety (EHS) department.[7]

Workflow for 2-Ethynylaniline Spill Response

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Caption: Workflow for handling a **2-ethynylaniline** spill.

Disposal Plan

2-Ethynylaniline and any contaminated materials must be disposed of as hazardous waste.

Under no circumstances should this chemical be poured down the drain or discarded with regular trash.[\[7\]](#)

- Waste Segregation: Collect all liquid and solid waste contaminated with **2-ethynylaniline** separately from other waste streams.[\[7\]](#)[\[8\]](#)
- Containerization: Use approved, chemically resistant, and clearly labeled containers for waste.[\[7\]](#) The label should include "Hazardous Waste" and the chemical name.[\[7\]](#)
- Storage: Store waste containers in a designated, secure, and well-ventilated satellite accumulation area, away from ignition sources.[\[7\]](#)
- Disposal: Arrange for pickup and disposal through your institution's EHS department or a licensed hazardous waste contractor.[\[7\]](#) Disposal must occur at an approved waste disposal facility.[\[7\]](#)

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